

In-Depth Technical Guide to 1-Bromoicosane-d3: Sourcing, Purity, and Experimental Considerations

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Compound of Interest

Compound Name: 1-Bromoicosane-d3

Cat. No.: B15554735

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For researchers, scientists, and drug development professionals, obtaining high-quality, well-characterized reagents is paramount to the success of experimental endeavors. This technical guide provides a comprehensive overview of **1-Bromoicosane-d3**, a deuterated long-chain alkyl halide, with a focus on supplier identification, purity assessment, and practical experimental workflows. While this specific isotopologue is not a commonplace off-the-shelf chemical, this guide outlines pathways to its procurement and offers insights into its handling and potential applications.

Supplier Landscape and Purity

Direct identification of "**1-Bromoicosane-d3**" from major chemical suppliers is challenging, indicating its status as a specialized reagent. However, a specific isotopologue, 1-Bromoeicosane-20,20,20-d3, is available from Toronto Research Chemicals (TRC), a company specializing in complex organic small molecules for biomedical research.^{[1][2][3][4]} This product is accessible through various distributors, such as Biomall.^[1]

Quantitative data regarding the purity of 1-Bromoeicosane-20,20,20-d3 is not readily available in public-facing materials. Typically, a Certificate of Analysis (CoA) accompanying the product

would provide such details. For analogous deuterated long-chain molecules, such as Eicosanoic acid-20,20,20-d₃, purities of 98% (CP) and an isotopic purity of 99 atom % D have been reported. Researchers should anticipate similar specifications for 1-Bromoeicosane-20,20,20-d₃ and are advised to request a lot-specific CoA from the supplier for precise data.

For research requiring a different deuteration pattern on the icosane chain, custom synthesis is a viable and often necessary route. Several companies specialize in the custom synthesis of deuterated compounds, offering tailored solutions to meet specific research needs. These services can produce 1-Bromoicosane with deuterium atoms at desired positions, with purities and isotopic enrichment levels defined by the researcher's requirements.

Here is a summary of potential sourcing options for deuterated 1-Bromoicosane:

Supplier/Service	Compound	CAS Number	Purity	Availability
Toronto Research Chemicals (TRC) (via distributors like Biomall)	1-Bromoeicosane-20,20,20-d ₃	202480-72-6	Request Certificate of Analysis	Typically shipped in 5-6 weeks[1]
Custom Synthesis Services	1-Bromoicosane-d ₃ (various isotopologues)	Not applicable	As per user specification	Varies by project

Experimental Protocols: Synthesis and Purification

While a specific, validated protocol for the synthesis of **1-Bromoicosane-d₃** is not published, general methods for the preparation of long-chain 1-bromoalkanes from their corresponding alcohols are well-established. These reactions typically proceed via an S_N2 mechanism.[5]

A general synthetic approach would involve the reaction of 1-icosanol-d₃ with a brominating agent. Common methods include:

- **Reaction with Hydrogen Bromide and Sulfuric Acid:** This classic method involves heating the deuterated alcohol with a mixture of concentrated hydrobromic and sulfuric acids.[6]

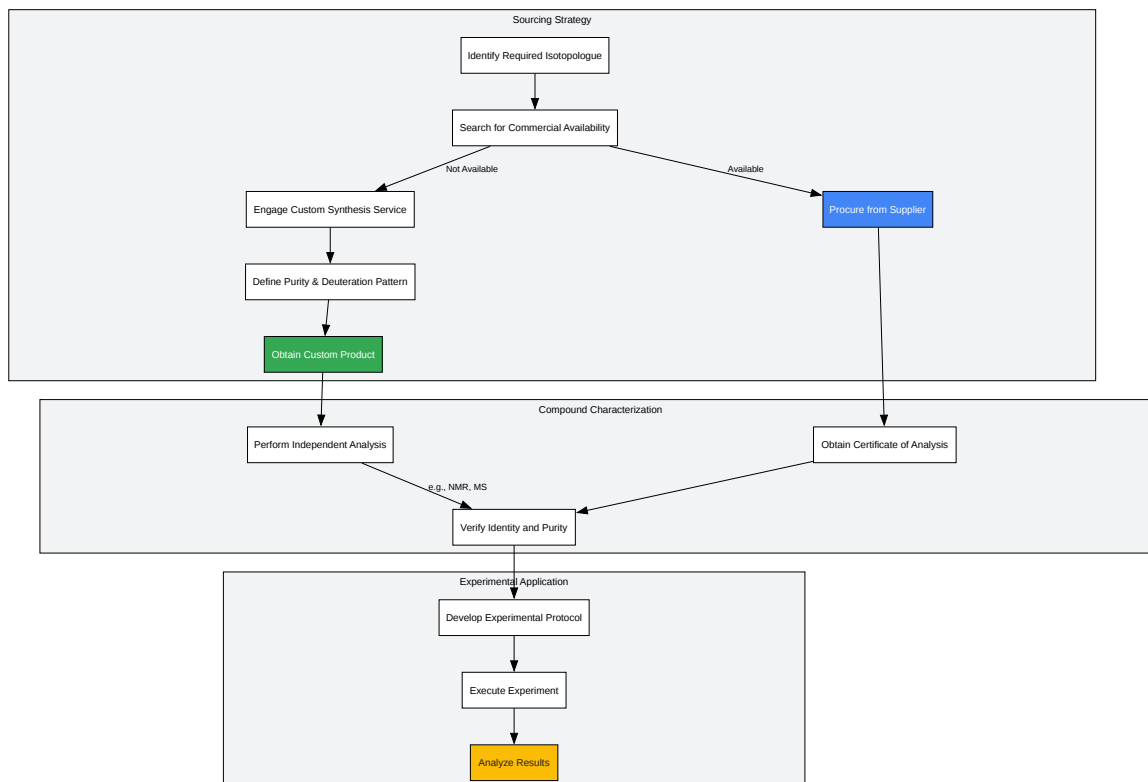
- Reaction with Phosphorus Tribromide: PBr₃ is an effective reagent for converting primary alcohols to alkyl bromides.
- Reaction with Triphenylphosphine and Bromine: This combination can also be used for the bromination of alcohols.

The purification of the resulting **1-Bromoicosane-d3** would likely involve the following steps:

- Aqueous Workup: Washing the reaction mixture with water, followed by a dilute base (e.g., sodium bicarbonate solution) to neutralize any remaining acid, and finally with brine.
- Drying: Drying the organic layer over an anhydrous salt such as magnesium sulfate or sodium sulfate.
- Filtration and Solvent Removal: Filtering off the drying agent and removing the solvent under reduced pressure.
- Distillation or Chromatography: Further purification can be achieved by vacuum distillation or column chromatography on silica gel.

Logical Workflow for a Researcher

For a researcher requiring **1-Bromoicosane-d3** for their studies, a logical workflow would encompass sourcing, characterization, and experimental application. The following diagram illustrates this process.



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Caption: A logical workflow for sourcing, characterizing, and utilizing a specialized deuterated reagent.

Potential Signaling Pathways and Applications

Due to its nature as a long-chain alkyl halide, **1-Bromoicosane-d3** is unlikely to be directly involved in specific cell signaling pathways as a primary effector molecule. However, its utility lies in its application as a chemical tool in various research contexts. Deuterated compounds are valuable as internal standards in mass spectrometry-based quantitative analyses due to their similar chemical properties to the non-deuterated analogues but distinct mass.

Long-chain bromoalkanes can also serve as precursors for the synthesis of more complex molecules. For instance, they can be used in alkylation reactions to introduce a 20-carbon

chain onto a target molecule. This could be relevant in the study of lipids, membrane proteins, or the development of probes for investigating biological membranes.

The following diagram illustrates a generalized experimental workflow where **1-Bromoicosane-d3** could be employed as a synthetic building block.



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Caption: A generalized workflow for the use of **1-Bromoicosane-d3** in chemical synthesis and subsequent analysis.

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References

- [1. biomall.in \[biomall.in\]](#)
- [2. Toronto Research Chemicals | Chemical Products | Chemspace \[chem-space.com\]](#)
- [3. Toronto Research Chemicals @ ChemBuyersGuide.com, Inc. \[chembuyersguide.com\]](#)
- [4. insightbio.com \[insightbio.com\]](#)
- [5. vernier.com \[vernier.com\]](#)
- [6. prepchem.com \[prepchem.com\]](#)
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